

Application Notes & Protocols: Clinical Trial Design for Assessing Analgesic Onset of Solpadeine

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Compound of Interest

Compound Name: Solpadeine

CAS No.: 82400-20-2

Cat. No.: B1217680

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Solpadeine is a combination analgesic containing paracetamol, codeine, and caffeine.[1][2][3][4] Understanding the onset of action of this formulation is critical for its effective clinical use and for patient satisfaction. These application notes provide a comprehensive framework for designing and conducting a clinical trial to assess the analgesic onset of **Solpadeine**. The protocols outlined below are designed to ensure robust and reproducible data collection.

Core Concepts in Analgesic Onset Trials

The primary objective of an analgesic onset trial is to determine how quickly a medication provides pain relief. Key concepts in designing such trials include:

- **Assay Sensitivity:** The trial design must be able to distinguish between an effective analgesic, a less effective one, and a placebo.[5][6] This is typically achieved by including

both a placebo and an active comparator group.

- Pain Model: A standardized and reproducible pain model is essential.^[5] A common model for acute pain is the postoperative dental pain model, following the extraction of impacted third molars.^{[7][8]}
- Subjective Pain Assessment: Pain is a subjective experience, and its assessment relies on patient-reported outcomes.^{[9][10]} Validated scales are crucial for quantifying pain intensity and relief.^{[9][10][11][12][13]}

Clinical Trial Protocol: Assessing Analgesic Onset of Solpadeine

Title: A Randomized, Double-Blind, Placebo-Controlled, Parallel-Group Study to Evaluate the Onset of Analgesia of **Solpadeine** in Patients with Acute Postoperative Dental Pain.

2.1. Study Objectives:

- Primary Objective: To determine the time to meaningful pain relief of a single dose of **Solpadeine** compared to placebo.
- Secondary Objectives:
 - To determine the time to first perceptible pain relief of **Solpadeine**.
 - To evaluate the overall analgesic efficacy of **Solpadeine** over a 6-hour period.
 - To assess the safety and tolerability of a single dose of **Solpadeine**.

2.2. Study Design:

A single-center, randomized, double-blind, placebo-controlled, parallel-group study. Participants will be randomized to one of three treatment arms:

- **Solpadeine** (e.g., 2 tablets containing Paracetamol 1000mg, Codeine 16mg, Caffeine 60mg)
- Active Comparator (e.g., Ibuprofen 400mg)

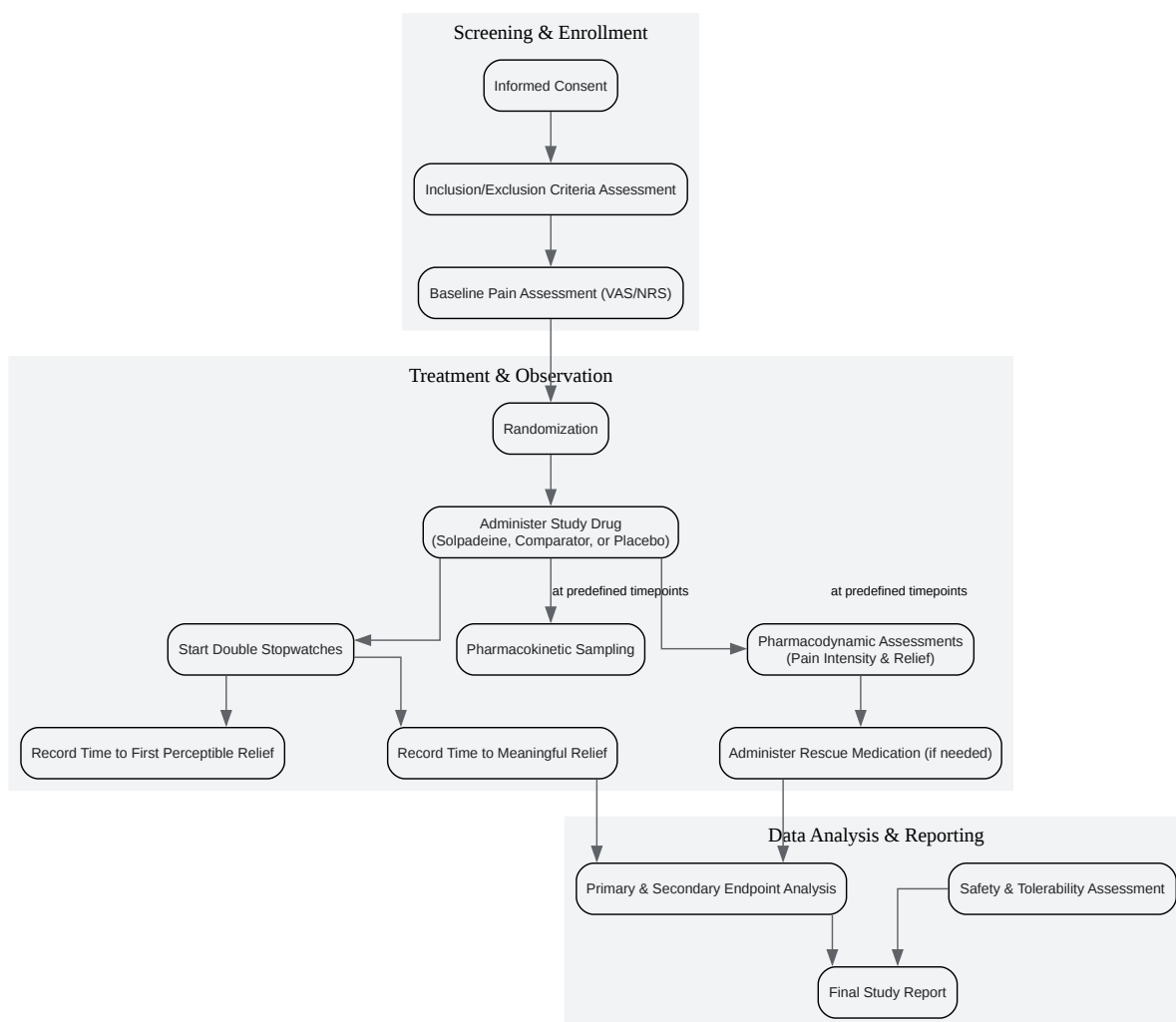
- Placebo

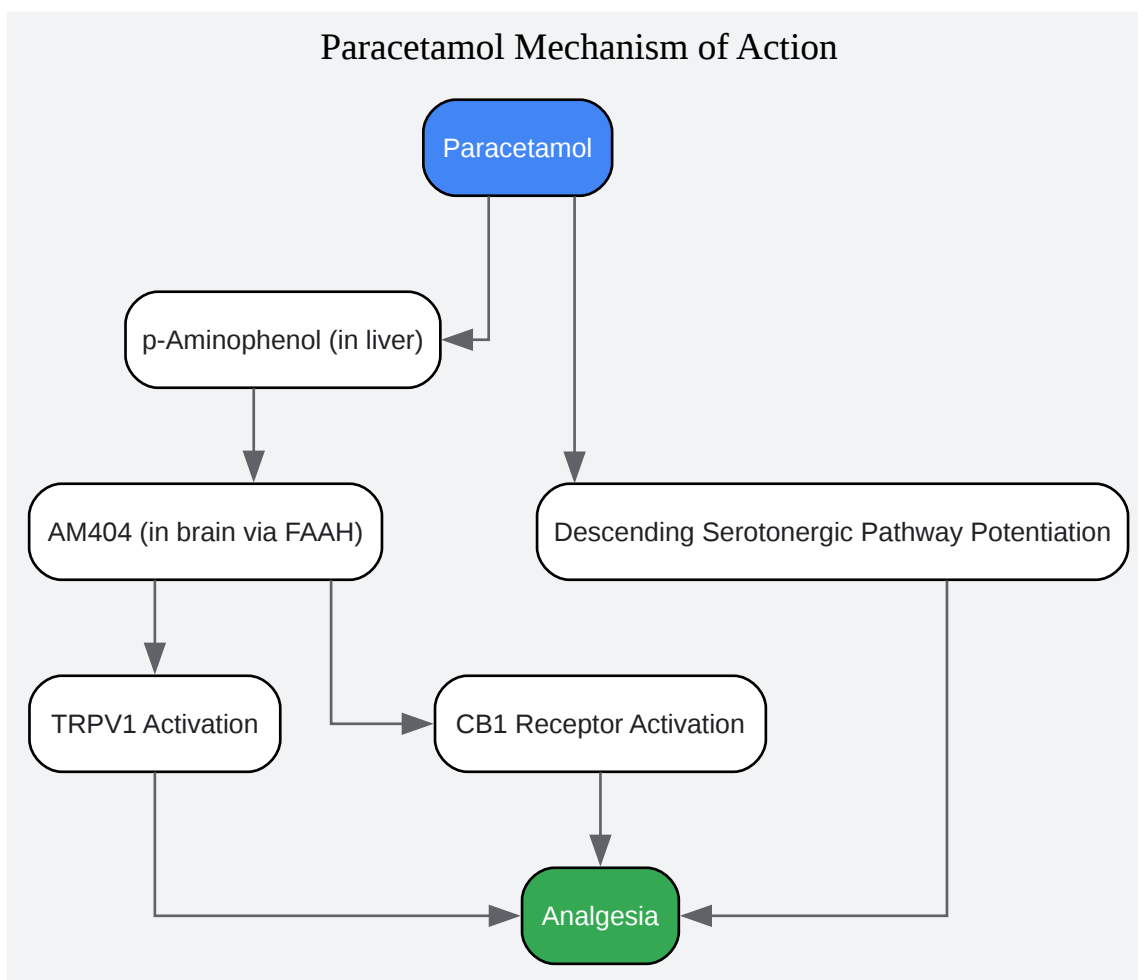
2.3. Participant Population:

- Inclusion Criteria:
 - Healthy male and female volunteers aged 18-60 years.
 - Experiencing moderate to severe pain following surgical extraction of at least one impacted third molar.[\[7\]](#)
 - Pain intensity of at least 5 on a 10-point Numeric Rating Scale (NRS) or 50mm on a 100mm Visual Analog Scale (VAS).[\[13\]](#)[\[14\]](#)
 - Willing and able to provide informed consent.
- Exclusion Criteria:
 - Known hypersensitivity to paracetamol, codeine, caffeine, or NSAIDs.
 - History of opioid dependence or abuse.
 - Significant cardiovascular, renal, or hepatic disease.
 - Use of any analgesic medication within 24 hours prior to study drug administration.

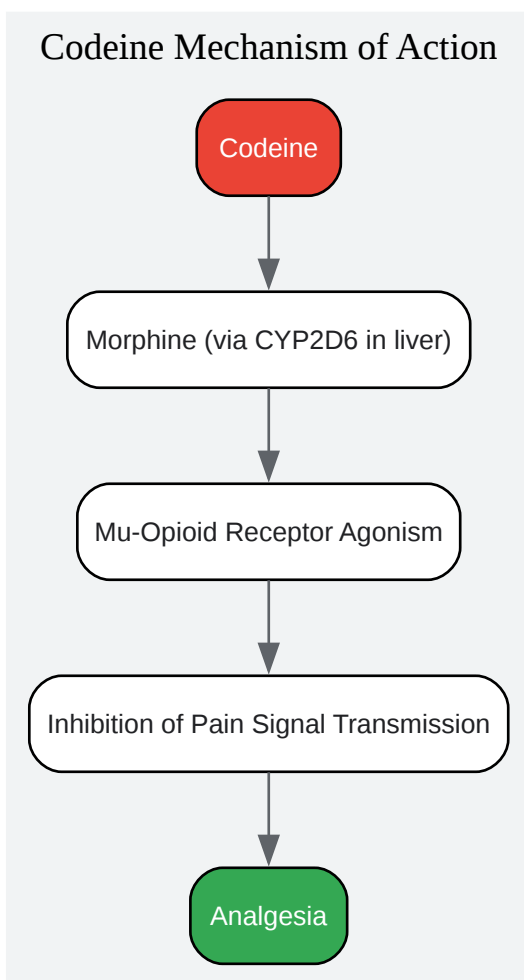
2.4. Study Procedures:

A visual representation of the experimental workflow is provided below.

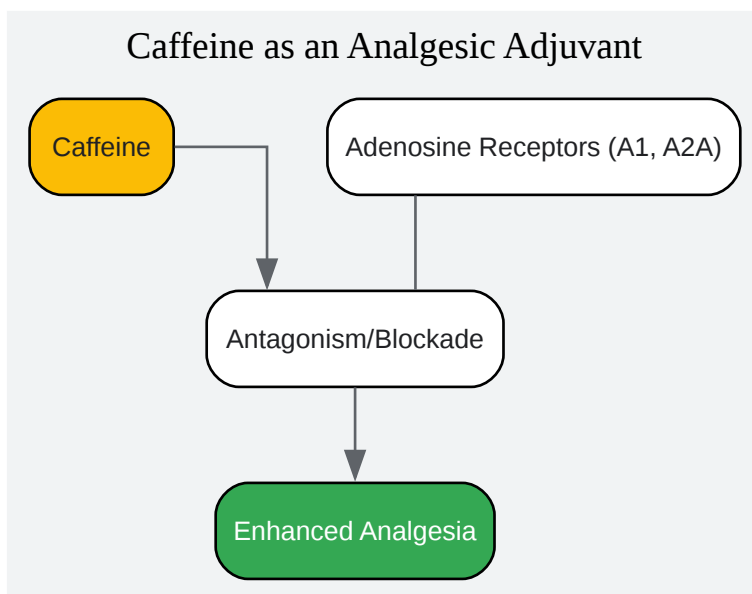




Codeine Mechanism of Action



Caffeine as an Analgesic Adjuvant

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References

- 1. Solpadeine PLUS | Solpadeine [solpadeine.co.uk]
- 2. Solpadeine MAX | Solpadeine [solpadeine.co.uk]
- 3. medicinesauthority.gov.mt [medicinesauthority.gov.mt]
- 4. Solpadeine Tablets | Doc History | medicines.ie [medicines.ie]
- 5. Clinical trial designs and models for analgesic medications for acute pain in neonates, infants, toddlers, children, and adolescents: ACTION recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Current methods and challenges for acute pain clinical trials - PMC [pmc.ncbi.nlm.nih.gov]
- 7. tandfonline.com [tandfonline.com]
- 8. Analgesic onset and efficacy of a fast-acting formulation of acetaminophen in a postoperative dental impaction pain model - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Validation of Digital Visual Analog Scale Pain Scoring With a Traditional Paper-based Visual Analog Scale in Adults - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. sira.nsw.gov.au [sira.nsw.gov.au]
- 12. Facebook [cancer.gov]
- 13. med-fom-clone-pt.sites.olt.ubc.ca [med-fom-clone-pt.sites.olt.ubc.ca]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: Clinical Trial Design for Assessing Analgesic Onset of Solpadeine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217680/docs#application-notes-protocols-clinical-trial-design-for-assessing-analgesic-onset-of-solpadeine]

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